

Solubility of Nonaethylene Glycol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nonaethylene glycol

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Introduction

Nonaethylene glycol (NEG), a member of the polyethylene glycol (PEG) family with nine repeating ethylene glycol units, is a versatile liquid polymer with significant applications in the pharmaceutical and drug delivery sectors. Its utility as a solvent, co-solvent, stabilizer, and drug carrier is intrinsically linked to its solubility characteristics in both aqueous and organic media. This technical guide provides a comprehensive overview of the solubility of **nonaethylene glycol**, presenting available data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of NEG's solubility profile for formulation development and other research applications.

Core Concepts in Solubility

The solubility of a substance is a measure of its ability to dissolve in a given solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept governing solubility, suggesting that substances with similar polarities are more likely to be soluble in one another. Polarity is influenced by the presence of functional groups that can participate in intermolecular interactions such as hydrogen bonding, dipole-dipole interactions, and London dispersion forces.

Nonaethylene glycol possesses both hydrophilic and lipophilic characteristics. The repeating ether linkages and terminal hydroxyl groups contribute to its polarity and ability to form

hydrogen bonds with water and other polar solvents. The ethylene backbone provides a degree of nonpolar character, allowing for interaction with organic solvents.

Solubility of Nonaethylene Glycol in Water and Organic Solvents

Precise quantitative solubility data for **nonaethylene glycol** across a wide range of organic solvents is not extensively documented in publicly available literature. However, its structural similarity to polyethylene glycol 400 (PEG 400), which has an average of 9.1 ethylene glycol units, allows for reliable qualitative and semi-quantitative estimations.

Nonaethylene glycol is described as having high water solubility due to its repeating ethylene glycol units[1]. It is also characterized by its exceptional solubility and compatibility with various organic solvents[2].

The following table summarizes the available solubility information for **nonaethylene glycol** and its close analog, PEG 400.

Solvent	Nonaethylene Glycol (Qualitative)	Polyethylene Glycol 400 (Qualitative/Semi-Quantitative)
Water	High solubility	Miscible[3][4]
Methanol	Soluble	Soluble[5]
Ethanol	Soluble	Soluble
Acetone	Soluble	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble	Soluble
N,N-Dimethylformamide (DMF)	Soluble	Soluble
Tetrahydrofuran (THF)	Soluble	Soluble
Chloroform	Soluble	Soluble
Dichloromethane	Soluble	Soluble
Toluene	Soluble	Soluble
Hexane	Insoluble	Insoluble
Diethyl Ether	Insoluble	Insoluble

Note: For a derivative, **nonaethylene glycol** monododecyl ether, the solubility in water is reported as 100 mg/mL (to turbid), in DMSO as 250 mg/mL, and in ethanol as 100 mg/mL.

Experimental Protocol for Determining Solubility

The following is a detailed protocol for determining the solubility of a liquid substance like **nonaethylene glycol** in various solvents, based on the widely accepted shake-flask method. This method is suitable for generating equilibrium solubility data.

Materials and Equipment

- **Nonaethylene glycol** (of known purity)
- Selected solvents (analytical grade or higher)

- Analytical balance (readable to at least 0.1 mg)
- Glass vials with screw caps and PTFE-lined septa (e.g., 4 mL or 10 mL)
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, or a calibrated refractometer)

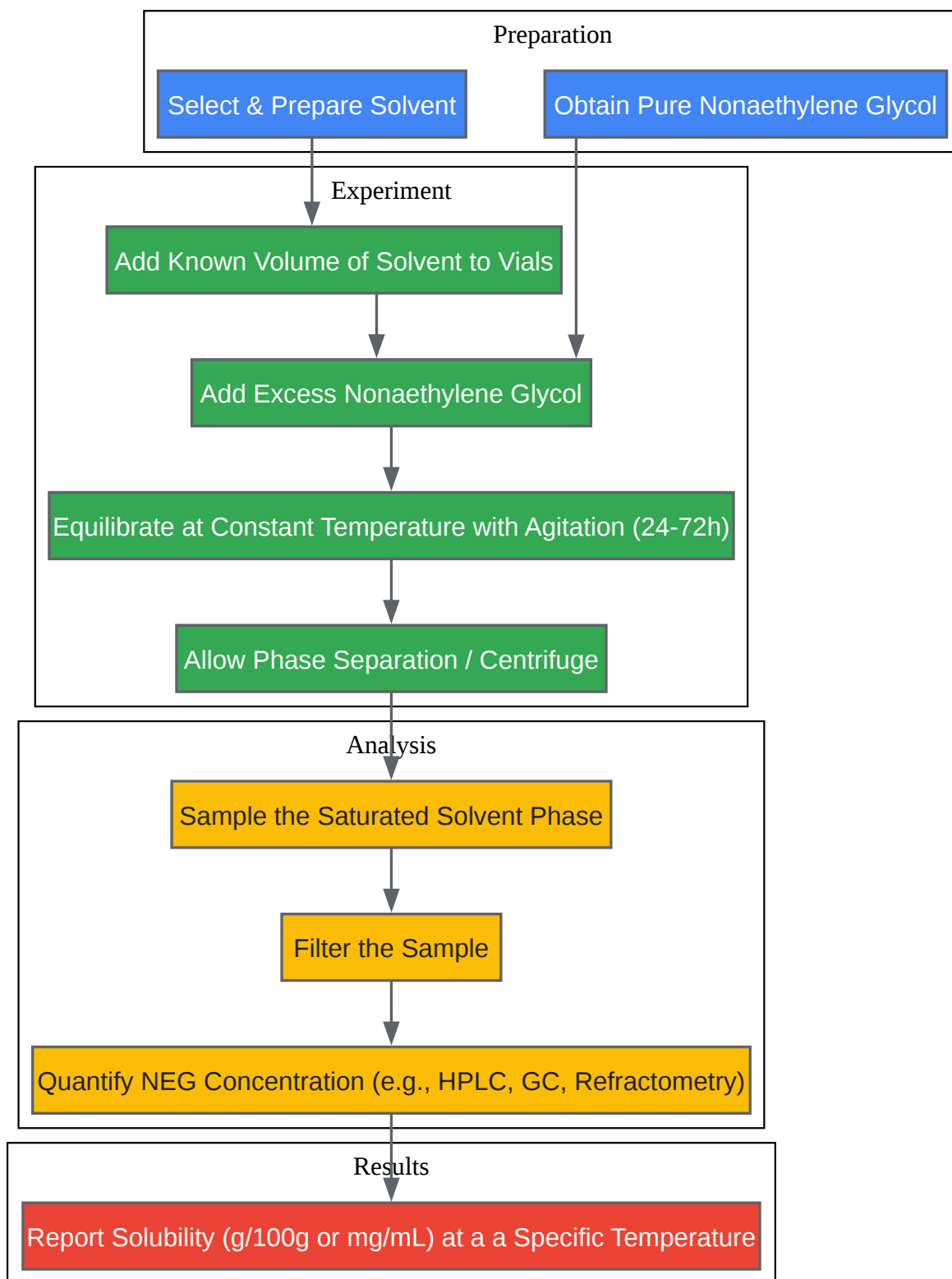
Procedure

- **Preparation of Solvent:** Ensure all solvents are of high purity and degassed if necessary to avoid bubble formation during the experiment.
- **Sample Preparation:** Accurately weigh a specific amount of the chosen solvent into a series of glass vials.
- **Addition of Solute:** To each vial, add an excess amount of **nonaethylene glycol**. The goal is to create a saturated solution with a visible excess of the undissolved liquid phase after equilibration. Start with a small amount and incrementally add more if it completely dissolves.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the vials for a sufficient period to ensure equilibrium is reached. A typical duration is 24 to 72 hours. The agitation should be vigorous enough to ensure thorough mixing of the two phases.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature for a period to allow for phase separation. If separation is slow or incomplete, the vials can be centrifuged at a controlled temperature.
- **Sampling:** Carefully withdraw an aliquot of the clear, saturated solvent phase using a syringe. Avoid disturbing the undissolved **nonaethylene glycol** layer.

- Filtration: Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial. This step removes any microscopic, undissolved droplets.
- Quantification: Accurately determine the concentration of **nonaethylene glycol** in the filtered aliquot using a pre-validated analytical method.
 - Gravimetric Analysis: If the solvent is volatile and the solute is not, the solvent can be evaporated, and the mass of the remaining **nonaethylene glycol** can be determined.
 - Chromatographic Analysis (HPLC or GC): Prepare a series of standard solutions of **nonaethylene glycol** in the solvent of interest at known concentrations. Create a calibration curve by plotting the instrument response versus concentration. Determine the concentration of the unknown sample from the calibration curve.
 - Refractive Index: If there is a significant and linear relationship between the refractive index of the solution and the concentration of **nonaethylene glycol**, a calibrated refractometer can be used for quantification.
- Data Reporting: Express the solubility as grams of **nonaethylene glycol** per 100 grams of solvent (g/100g) or milligrams per milliliter (mg/mL). The temperature at which the solubility was determined must be reported.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **nonaethylene glycol** solubility using the shake-flask method.



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Caption: Workflow for determining the solubility of **nonaethylene glycol**.

Applications in Drug Development

The solubility of **nonaethylene glycol** is a critical parameter in various aspects of drug development:

- **Formulation of Poorly Soluble Drugs:** NEG can act as a co-solvent to enhance the solubility of hydrophobic active pharmaceutical ingredients (APIs), thereby improving their bioavailability.
- **Parenteral Formulations:** Its miscibility with water and biocompatibility make it a suitable vehicle for intravenous and intramuscular injections.
- **Topical and Transdermal Delivery:** Its properties as a humectant and penetration enhancer are valuable in creams, ointments, and patches.
- **Bioconjugation and PEGylation:** As a discrete length PEG, **nonaethylene glycol** can be used in the synthesis of well-defined PEGylated molecules, where solubility of the final conjugate is a key consideration.

Conclusion

Nonaethylene glycol exhibits favorable solubility in water and a range of polar organic solvents, making it a valuable excipient in pharmaceutical and research settings. While specific quantitative solubility data remains limited, its behavior can be reliably predicted based on its structural similarity to PEG 400. The provided experimental protocol offers a robust framework for researchers to determine the precise solubility of **nonaethylene glycol** in their specific solvent systems of interest, enabling informed decisions in formulation development and other scientific endeavors.

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